

# H-Hyp-OMe Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **H-Hyp-OMe hydrochloride**

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This in-depth technical guide provides essential safety and handling information for **H-Hyp-OMe hydrochloride** (and its isomers), a key building block in pharmaceutical and organic synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential risks associated with the handling of this chemical compound.

## Chemical Identification and Physical Properties

**H-Hyp-OMe hydrochloride**, also known as (2S,4R)-4-hydroxypyrrolidine-2-carboxylic acid methyl ester hydrochloride, and its isomers are typically supplied as a white to off-white solid. While detailed physical and toxicological data are not uniformly available across all suppliers, the following table summarizes the key known properties.

Property	Data
Chemical Name	Methyl (2S,4R)-4-hydroxypyrrolidine-2-carboxylate hydrochloride
Synonyms	H-Hyp-OMe HCl, trans-4-Hydroxy-L-proline methyl ester hydrochloride
CAS Number	40216-83-9
Molecular Formula	C <sub>6</sub> H <sub>12</sub> ClNO <sub>3</sub>
Molecular Weight	181.62 g/mol
Appearance	White to off-white solid. <a href="#">[1]</a>
Solubility	Soluble in water.
Storage Temperature	Recommended storage at 4°C, sealed away from moisture. <a href="#">[1]</a> For long-term storage, -20°C or -80°C is advised. <a href="#">[2]</a>

## Hazard Identification and Precautionary Measures

**H-Hyp-OMe hydrochloride** and its isomers are classified with several hazard statements. Understanding these is fundamental to safe handling.

### GHS Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

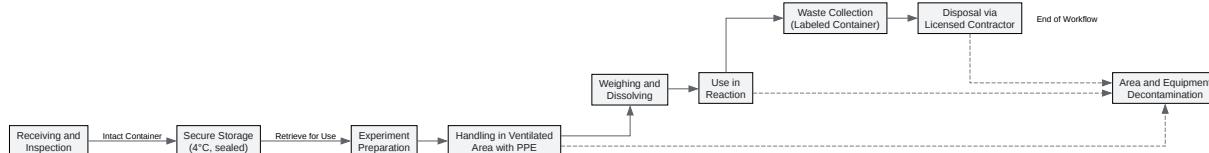
### GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5][6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4][5][6]

## Safe Handling and Experimental Workflow

A systematic approach to handling **H-Hyp-OMe hydrochloride** is essential to minimize exposure and ensure safety. The following workflow outlines the critical steps from receiving the compound to its final disposal.



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Caption: Logical workflow for the safe handling of **H-Hyp-OMe hydrochloride**.

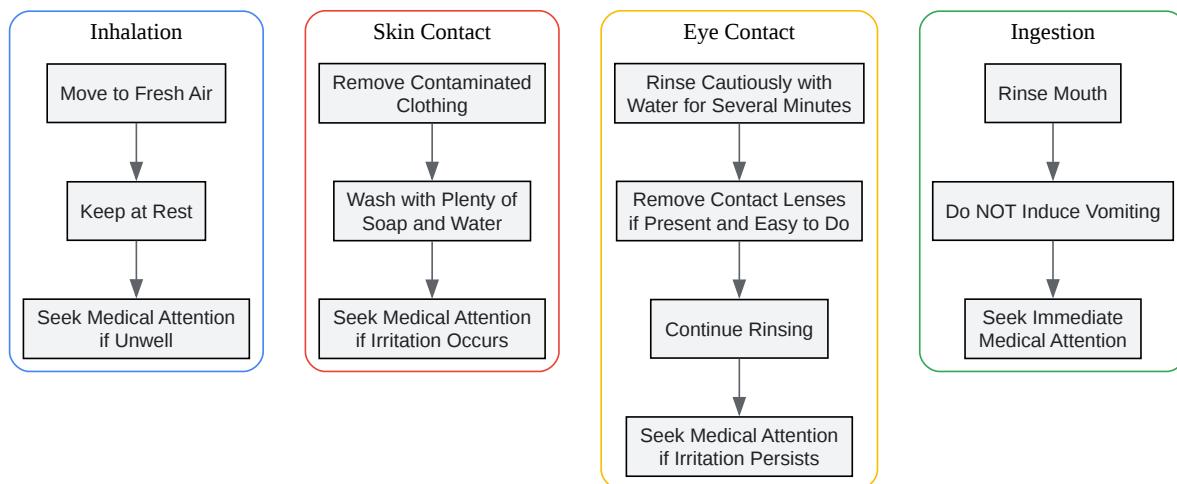
Experimental Protocol for Safe Handling:

- Receiving: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[7] The recommended storage temperature is 4°C for short-term and -20°C to -80°C for long-term storage, in a tightly sealed container to prevent moisture absorption.[1][2]
- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including:
  - Eye Protection: Chemical safety goggles or a face shield.
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile).
  - Body Protection: A lab coat or disposable gown.
  - Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood, to avoid dust inhalation.<sup>[3]</sup> If ventilation is inadequate, a NIOSH-approved respirator may be necessary.
- Handling:
  - Avoid the formation of dust.<sup>[7]</sup>
  - Do not eat, drink, or smoke in the handling area.
  - Wash hands thoroughly after handling.
- Weighing and Dissolving: Conduct these operations in a fume hood to minimize inhalation exposure.
- Spill Management: In case of a spill, avoid dust generation.<sup>[7]</sup> Sweep up the solid material and place it in a suitable, labeled container for disposal.
- Waste Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following diagram outlines the initial response steps for different routes of exposure.



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Caption: First aid response sequence for **H-Hyp-OMe hydrochloride** exposure.

Detailed First Aid Protocols:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[4]
- Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[4]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4]
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately for treatment advice.[4]

## Toxicological and Ecological Information

Detailed quantitative toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) are not readily available for **H-Hyp-OMe hydrochloride**. However, the provided hazard statements indicate potential for harm if swallowed, and irritation to the skin, eyes, and respiratory system. The ecotoxicological effects of this compound have not been fully investigated. Therefore, it is crucial to prevent its release into the environment.

## Conclusion

**H-Hyp-OMe hydrochloride** is a valuable research chemical that requires careful handling to ensure the safety of laboratory personnel. By understanding its hazards, implementing robust safety protocols, and being prepared for emergency situations, researchers can minimize risks and maintain a safe working environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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